

Technical Monograph: RU1968 bis-TFA Salt in Calcium Signaling Modulation

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Compound of Interest

Compound Name: *RU1968 bis-TFA salt*

CAS No.: *171336-24-6*

Cat. No.: *B610587*

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Executive Summary

RU1968 bis-TFA salt is a steroid-based, potent, and selective inhibitor of CatSper (Cation channel of Sperm), a complex, multi-subunit calcium channel exclusively expressed in the flagella of spermatozoa. Unlike ubiquitous voltage-gated calcium channels (VGCCs) found in somatic cells (e.g., L-type or T-type), CatSper is unique to sperm and essential for hyperactivation—the high-amplitude, asymmetric flagellar beating required for fertilization.

This guide details the technical utility of RU1968 bis-TFA as a pharmacological tool to dissect calcium signaling pathways in reproductive biology. It supersedes older, non-specific inhibitors (e.g., Nifedipine, Mibefradil) by offering a defined selectivity window, distinguishing CatSper activity from the potassium channel Slo3 (KSper).

Chemical Identity & Physicochemical Properties

The "bis-TFA" designation indicates the compound is supplied as a trifluoroacetate salt. This formulation is critical for the stability and solubility of the dicationic ethylenediamine side chain attached to the steroid backbone.

Property	Specification
Compound Name	RU1968 bis-TFA
Chemical Class	Steroidal Ethylenediamine
Molecular Weight	~598.6 g/mol (Salt form); ~370.6 g/mol (Free base)
Solubility	Soluble in DMSO (up to ~40 mg/mL); Ethanol. Insoluble in water (must be diluted from organic stock).
Primary Target	CatSper (IC50 ~ 0.5 - 3 μ M depending on species/stimulus)
Secondary Target	Slo3 (KSper) (IC50 is ~15-fold higher than CatSper)

Mechanistic Action: The CatSper Blockade

RU1968 functions as a pore blocker or allosteric modulator of the CatSper complex. In human sperm, CatSper is activated by Progesterone (secreted by cumulus cells) and Prostaglandins, as well as intracellular alkalization.

The Signaling Pathway

When Progesterone binds to the ABHD2 serine hydrolase (the non-genomic receptor), it relieves inhibition on CatSper, opening the pore. Calcium (

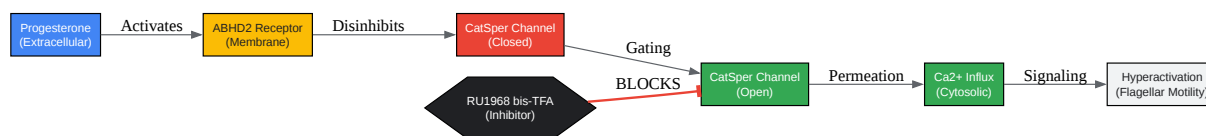
) rushes into the flagellum, triggering tyrosine phosphorylation and changing the beat pattern from symmetric (progressive) to asymmetric (hyperactivated).

RU1968 Intervention: RU1968 binds to the CatSper channel, preventing this

influx even in the presence of potent activators like Progesterone.

Pathway Visualization

The following diagram illustrates the specific node of inhibition within the sperm calcium signaling cascade.



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Figure 1: Mechanism of Action. RU1968 acts downstream of receptor activation, directly blocking the CatSper pore and preventing calcium influx.

Validated Experimental Protocols

To ensure data integrity, experiments using RU1968 must be self-validating. The lack of calcium influx could be due to dead cells, not inhibition. Therefore, a "positive control" stimulation is required before or after inhibitor application.

Preparation of Stock Solutions

Critical Step: The bis-TFA salt is hygroscopic.

- Solvent: Use anhydrous DMSO (Dimethyl Sulfoxide). Do not use water or PBS for the stock solution, as the compound may precipitate or degrade.
- Concentration: Prepare a 10 mM stock solution.
 - Calculation: Dissolve 5.98 mg of RU1968 bis-TFA in 1 mL DMSO.
- Storage: Aliquot into light-protective vials and store at -20°C. Avoid repeated freeze-thaw cycles.

Kinetic Calcium Fluorimetry Assay

This protocol measures the ability of RU1968 to inhibit Progesterone-induced transients in human sperm.

Materials:

- Human Sperm (capacitated for 3-4 hours).
- Fluorescent Dye: Fluo-4 AM or Fura-2 AM.
- Buffer: HTF (Human Tubal Fluid) or Tyrode's buffer (containing).
- Stimulus: Progesterone (stock 20 μ M).

Workflow:

- Dye Loading: Incubate sperm (cells/mL) with Fluo-4 AM (5 μ M) and Pluronic F-127 (0.05%) for 45 minutes at 37°C.
- Wash: Centrifuge (700 x g, 10 min) and resuspend in fresh HTF to remove extracellular dye.
- Baseline & Inhibition (The Variable):
 - Aliquot cells into a 96-well plate.
 - Group A (Control): Add DMSO vehicle (0.1%).
 - Group B (Test): Add RU1968 (Final conc: 10 μ M or dose-response 0.1–30 μ M).
 - Incubation: Incubate for 15 minutes to allow the inhibitor to equilibrate with the channel.
- Stimulation: Inject Progesterone (final conc: 2 μ M) into all wells simultaneously.
- Measurement: Record fluorescence intensity (Ex/Em 494/516 nm) every 1-5 seconds for 5 minutes.

Data Interpretation:

- Control: Immediate, sharp rise in fluorescence (transient) followed by a sustained plateau.
- RU1968 Treated: The initial peak is significantly blunted or abolished.

Electrophysiology (Whole-Cell Patch Clamp)

For direct confirmation of channel block, patch clamp is superior to fluorimetry.

- Seal Formation: Obtain GΩ seal on the sperm cytoplasmic droplet (or corpus).
- Break-in: Apply suction to enter whole-cell mode.
- Solutions:
 - Pipette (Intracellular): Cs-based solution (to block K⁺ channels) + chelators (EGTA/BAPTA).
 - Bath (Extracellular): HS (High Saline).
- Protocol: Apply voltage ramps (-100 mV to +100 mV).
- Validation:
 - Record baseline current (is miniscule at pH 7.4).
 - Perfuse with monovalent cation solution (Na⁺-based, divalent free) or alkaline buffer (pH 7.4 → pH 6.5 intracellularly via NH₄Cl) to maximize .
 - Apply RU1968 (10 μM).
 - Result: Current amplitude at +100 mV should decrease by >80%.

Selectivity & Limitations

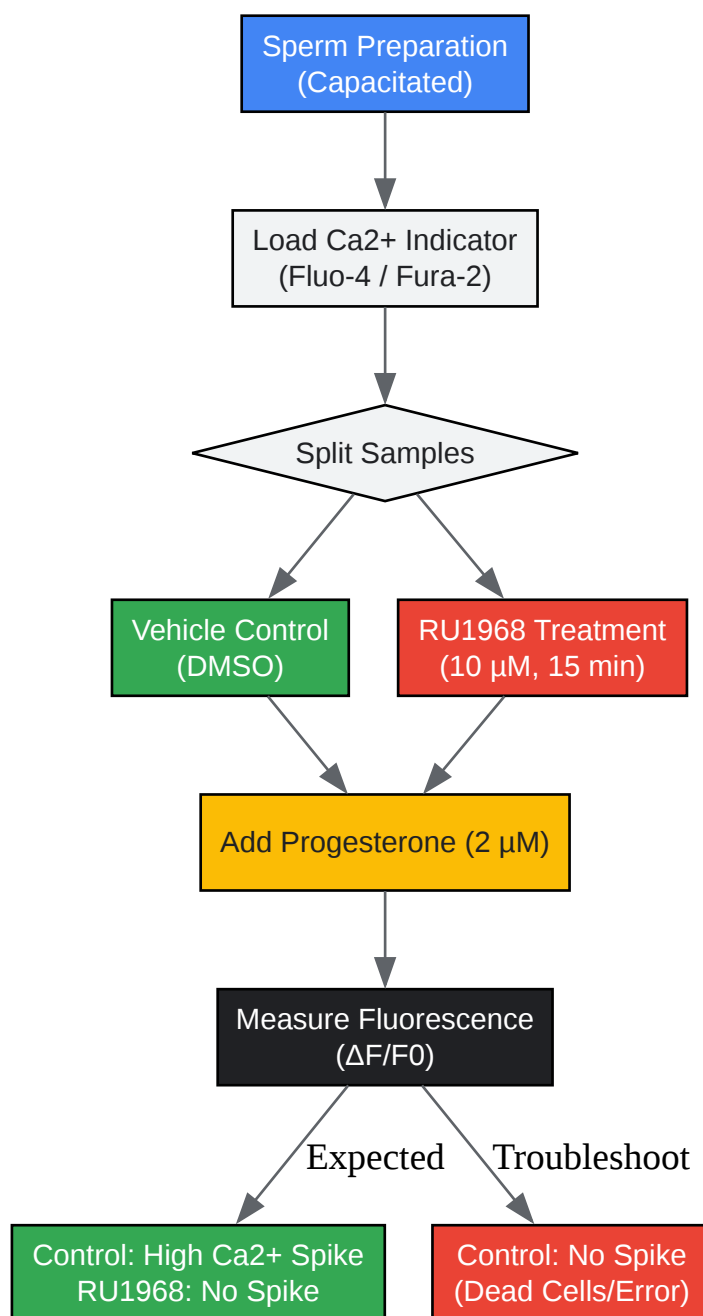
While RU1968 is a powerful tool, researchers must be aware of its selectivity profile to avoid misinterpretation of data, particularly regarding the potassium channel Slo3.

Channel	IC50 (Human Sperm)	Implication
CatSper	~0.5 - 2.0 μ M	Primary target. Complete block at 10-20 μ M.
Slo3 (KSper)	~30 μ M	Secondary target. ~15-fold selectivity window. [1] [2] [3]
CaV (L-type)	> 50 μ M	Negligible effect at working concentrations.

Experimental Advice: To ensure the observed effect is due to CatSper and not Slo3 inhibition (which affects membrane potential), use RU1968 at concentrations $\leq 10 \mu\text{M}$. If higher concentrations are required, control experiments assessing membrane potential (using DiSC3(5) dye) are mandatory.

Experimental Workflow Diagram

The following Graphviz diagram outlines the decision logic for validating RU1968 activity in a calcium imaging context.



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Figure 2: Validation Workflow. Logic flow for confirming specific CatSper inhibition versus experimental error.

References

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